

A Technical Guide to CL-385319: An Influenza Virus Entry Inhibitor

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Compound of Interest

Compound Name: CL-385319

Cat. No.: B10847640

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This technical guide provides a comprehensive overview of the chemical properties, biological activity, and mechanism of action of **CL-385319**, a potent inhibitor of influenza A virus entry. Detailed experimental protocols and data are presented to facilitate further research and development in the field of antiviral therapeutics.

Chemical Structure and Properties of CL-385319

CL-385319 is chemically defined as 3-fluoro-N-(2-(1-piperidiny)ethyl)-5-(trifluoromethyl)benzamide.^[1] It is an N-substituted piperidine compound.^{[1][2]}

Synthesis: **CL-385319** can be synthesized by reacting 1-(2-aminoethyl) piperidine with 3-fluoro-5-(trifluoromethyl)benzoyl chloride in methylene chloride at room temperature. The hydrochloride salt of the product is then collected by filtration.

Antiviral Activity and Cytotoxicity

CL-385319 exhibits inhibitory activity against various influenza A virus subtypes, including H1N1, H2N2, and notably, the highly pathogenic H5N1 avian influenza A virus.^{[1][2]} Its mechanism of action is targeted at the viral entry stage, specifically by interfering with the function of the hemagglutinin (HA) protein.^{[1][2]}

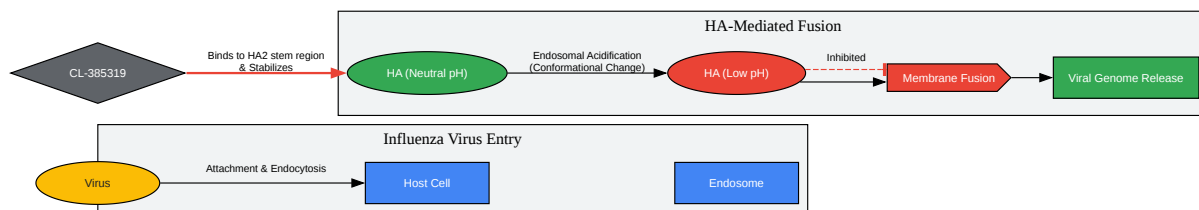
Parameter	Value	Cell Line	Virus Strain
IC50	27.03 ± 2.54 µM	MDCK	H5N1
CC50	1.48 ± 0.01 mM	MDCK	N/A

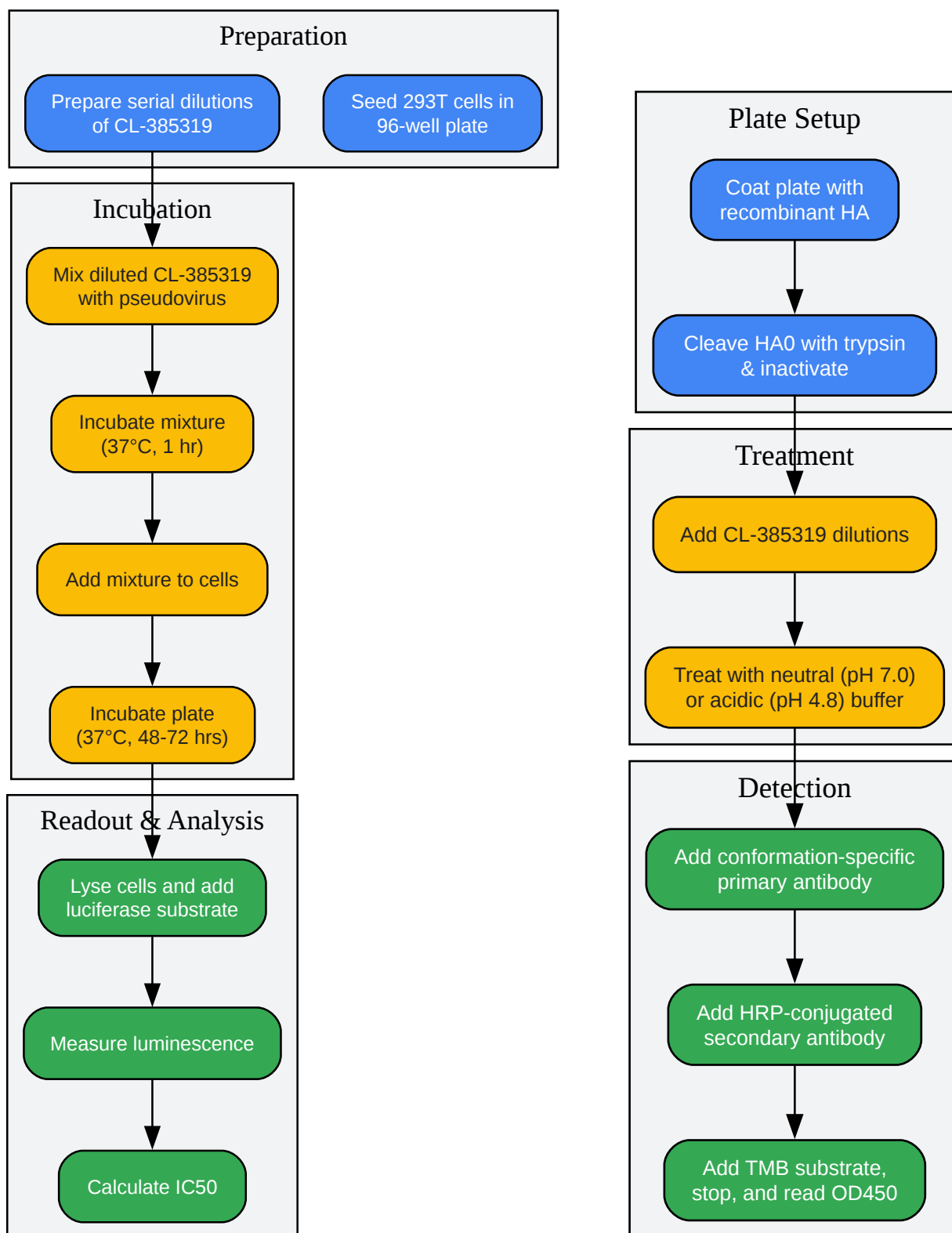
Table 1: In vitro antiviral activity and cytotoxicity of **CL-385319**.[\[1\]](#)[\[2\]](#)

Mechanism of Action: Inhibition of Hemagglutinin (HA)-Mediated Membrane Fusion

CL-385319 functions by preventing the low pH-induced conformational change in the influenza virus hemagglutinin (HA) protein, a critical step for viral and endosomal membrane fusion. By binding to a pocket in the stem region of the HA2 subunit, **CL-385319** stabilizes the pre-fusion conformation of HA at a neutral pH. This inhibition of the fusogenic process effectively blocks viral entry into the host cell.[\[2\]](#)

Computer-aided molecular docking studies suggest that **CL-385319** binds to a cavity in the HA2 stem region.[\[2\]](#) Site-directed mutagenesis studies have identified that mutations at residues M24 in HA1 and F110 in HA2 confer resistance to **CL-385319**, indicating their critical role in the binding of the compound.[\[2\]](#)



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References

- 1. CL-385319 inhibits H5N1 avian influenza A virus infection by blocking viral entry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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